

# The Researcher's Guide to Dasatinib-d8: Commercial Availability and Technical Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dasatinib-d8*

Cat. No.: *B023192*

[Get Quote](#)

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial suppliers, availability, and technical applications of **Dasatinib-d8**. This deuterated analog of the potent tyrosine kinase inhibitor Dasatinib is a critical tool for pharmacokinetic and bioanalytical studies.

## Commercial Suppliers and Availability

**Dasatinib-d8** is available from a range of commercial suppliers specializing in research chemicals and analytical standards. The compound, identified by CAS number 1132093-70-9, is primarily utilized as an internal standard for the quantification of Dasatinib in various biological matrices by mass spectrometry.<sup>[1][2]</sup> The table below summarizes key quantitative data from several prominent suppliers.

Supplier	Purity	Available Quantities	Storage Temperature	Solubility
Cayman Chemical	≥99% deuterated forms (d1-d8); ≤1% d0[1]	Inquire	-20°C[1]	DMSO, Methanol[1]
Simson Pharma	High Quality (Certificate of Analysis provided)	Inquire	Inquire	Inquire
GlpBio	Inquire	1mg, 5mg, 10mg	-80°C (6 months), -20°C (1 month)	DMSO, Methanol
Santa Cruz Biotechnology	Inquire	Inquire	Inquire	Inquire
InvivoChem	≥ 99%[3]	1mg	-20°C (3 years) [3]	Inquire
MyBioSource	Inquire	Inquire	-2°C (3 years)[4]	Inquire
HANGZHOU LEAP CHEM CO., LTD.	Inquire	Inquire	Inquire	Inquire

## Core Application: Internal Standard in Bioanalysis

The primary and most critical application of **Dasatinib-d8** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise quantification of Dasatinib in biological samples such as plasma.[2][5][6] The stable isotope-labeled **Dasatinib-d8** co-elutes with the unlabeled Dasatinib but is distinguishable by its higher mass. This allows for the correction of variability during sample preparation and instrument analysis, ensuring accurate and reliable pharmacokinetic data.[2]

## Experimental Workflow: Quantification of Dasatinib in Plasma

The following diagram outlines a typical experimental workflow for the quantification of Dasatinib in plasma samples using **Dasatinib-d8** as an internal standard.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the quantification of Dasatinib in plasma using **Dasatinib-d8**.

## Detailed Experimental Protocol: LC-MS/MS Quantification of Dasatinib in Human Plasma

The following protocol is a detailed methodology for the determination of Dasatinib in human plasma using LC-MS/MS with **Dasatinib-d8** as the internal standard. This method is based on established and validated procedures.[5]

### 1. Preparation of Stock and Working Solutions:

- Dasatinib Stock Solution: Prepare a stock solution of Dasatinib in methanol.
- **Dasatinib-d8** Internal Standard (IS) Working Solution: Prepare a working solution of **Dasatinib-d8** in methanol at a concentration of 0.4 µg/mL.[5]
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards and QC samples by serial dilution of the Dasatinib stock solution with methanol.[5]

### 2. Sample Preparation:

- To 200 µL of human plasma, add a known amount of the **Dasatinib-d8** internal standard working solution.
- Perform protein precipitation by adding a suitable organic solvent (e.g., acetonitrile).[5][6]

- Vortex the mixture and then centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for analysis.

### 3. LC-MS/MS Analysis:

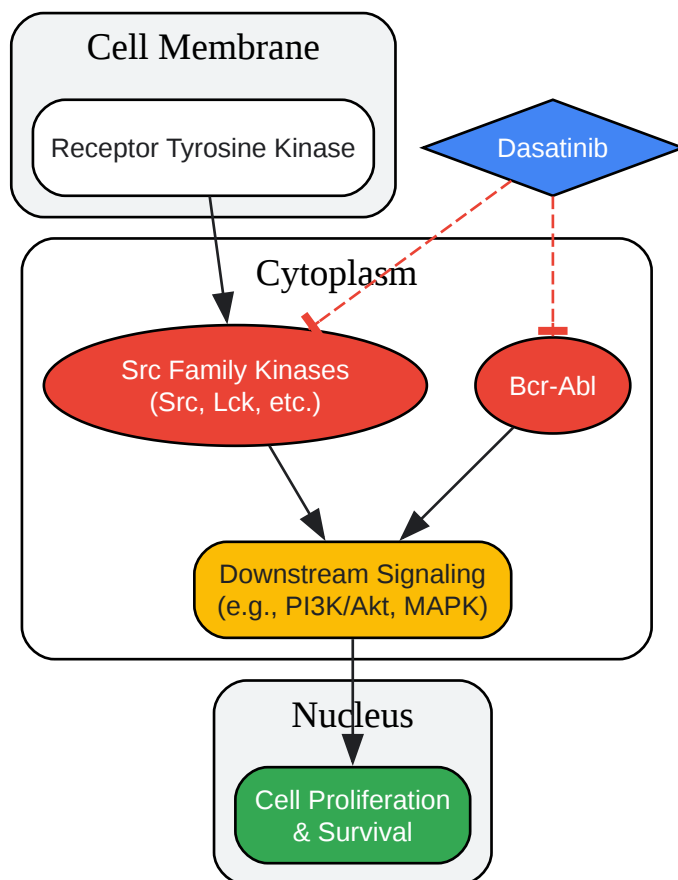
- Liquid Chromatography (LC):
  - Column: Waters Atlantis dC18 Column (75 × 4.6 mm, 3.5 μm) or equivalent.[5]
  - Mobile Phase: A gradient of methanol and an aqueous buffer (e.g., 20 mM ammonium formate).[6]
  - Flow Rate: 0.5 mL/min.[6]
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in the positive ion mode.[5]
  - Detection Mode: Multiple Reaction Monitoring (MRM).[5]
  - MRM Transitions:
    - Dasatinib: m/z 488.1 > 401.1[5]
    - **Dasatinib-d8**: m/z 496.15 > 406.1[5]

### 4. Data Analysis:

- Integrate the peak areas for both Dasatinib and **Dasatinib-d8**.
- Calculate the ratio of the peak area of Dasatinib to the peak area of **Dasatinib-d8**.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Dasatinib in the unknown samples by interpolating their peak area ratios from the calibration curve. The linear range for this method has been established from 1-400 ng/mL.[5]

## Mechanism of Action: Dasatinib Signaling Pathways

Dasatinib is a potent inhibitor of multiple tyrosine kinases, primarily targeting the Bcr-Abl fusion protein and members of the Src family of kinases.[1] Its therapeutic effects in treating certain types of leukemia stem from its ability to block the signaling pathways that drive cancer cell proliferation and survival.[1][7]



[Click to download full resolution via product page](#)

Caption: Dasatinib's inhibition of Bcr-Abl and Src family kinases.

This guide provides a foundational understanding of the commercial landscape and technical utilization of **Dasatinib-d8** for research professionals. For specific pricing, availability, and detailed technical data sheets, it is recommended to directly contact the suppliers listed.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Dasatinib-d8 | 1132093-70-9 | Benchchem [benchchem.com]
- 3. invivochem.net [invivochem.net]
- 4. mybiosource.com [mybiosource.com]
- 5. vibgyorpublishers.org [vibgyorpublishers.org]
- 6. Dasatinib anhydrate containing oral formulation improves variability and bioavailability in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 7. frontiersin.org [frontiersin.org]
- To cite this document: BenchChem. [The Researcher's Guide to Dasatinib-d8: Commercial Availability and Technical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023192#commercial-suppliers-and-availability-of-dasatinib-d8]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)